

A Comprehensive Technical Guide to the Safe Handling and Application of Butocarboxim-d3

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Compound of Interest

Compound Name: *Butocarboxim-d3*

CAS No.: *1795141-34-2*

Cat. No.: *B587581*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth exploration of **Butocarboxim-d3**, a deuterated isotopologue of the systemic insecticide Butocarboxim. As a Senior Application Scientist, this document is crafted to move beyond a standard Safety Data Sheet (SDS) by integrating field-proven insights and the causal logic behind experimental and safety protocols. The focus is on empowering researchers to handle this compound with the highest degree of safety and scientific rigor.

Introduction: The Role of Isotopic Labeling in Pesticide Research

Isotopic labeling is a powerful technique used to trace the metabolic fate of molecules within biological systems.^[1] By replacing specific atoms with their heavier, stable isotopes, such as deuterium (^2H or D) for hydrogen (^1H), we can track the parent compound and its metabolites without altering the fundamental chemical properties of the molecule.^[1] **Butocarboxim-d3**, where three hydrogen atoms on the methylamino group have been replaced with deuterium,

serves as a valuable tool for pharmacokinetic, metabolism, and environmental fate studies of the parent insecticide, Butocarboxim.[2]

The primary advantage of using a stable isotope like deuterium is the absence of radioactivity, which simplifies handling and disposal procedures compared to radiolabeled compounds.[3][4] However, the subtle mass difference can influence reaction kinetics, a phenomenon known as the Kinetic Isotope Effect (KIE), which can be leveraged to study reaction mechanisms.[5]

Compound Identification and Physicochemical Properties

A clear understanding of the compound's identity and properties is fundamental to its safe handling.

Property	Value	Source
Chemical Name	3-(Methylthio)-2-butanone O-[(methyl-d3-amino)carbonyl]oxime	[2]
Synonyms	Co 755-d3, Drawin 755-d3	[2]
CAS Number	1795141-34-2	[2]
Molecular Formula	C ₇ H ₁₁ D ₃ N ₂ O ₂ S	[2]
Molecular Weight	193.28 g/mol	[2]
Appearance	Not Available (assumed to be similar to Butocarboxim)	
Storage	2-8°C Refrigerator	[2]
Parent Compound (Butocarboxim) Molecular Formula	C ₇ H ₁₄ N ₂ O ₂ S	[6][7]
Parent Compound (Butocarboxim) Molecular Weight	190.26 g/mol	[7][8]
Parent Compound (Butocarboxim) Solubility	Highly soluble in water; Soluble in most organic solvents.	[9]
Parent Compound (Butocarboxim) Stability	Stable at pH 5-7. Hydrolyzed by strong acids and alkalis.	[6][9]

Mechanism of Action and Toxicological Profile

Butocarboxim, and by extension **Butocarboxim-d3**, is a carbamate insecticide that functions as a systemic and contact poison.[9] Its primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system.[6][9] This inhibition leads to the accumulation of the neurotransmitter acetylcholine, resulting in overstimulation of nerves and eventual paralysis and death of the target insect.

While **Butocarboxim-d3** is a stable isotope and non-radioactive, its toxicological properties are presumed to be identical to those of the parent compound. Therefore, all safety precautions applicable to Butocarboxim must be followed.

Toxicological Summary of Butocarboxim:

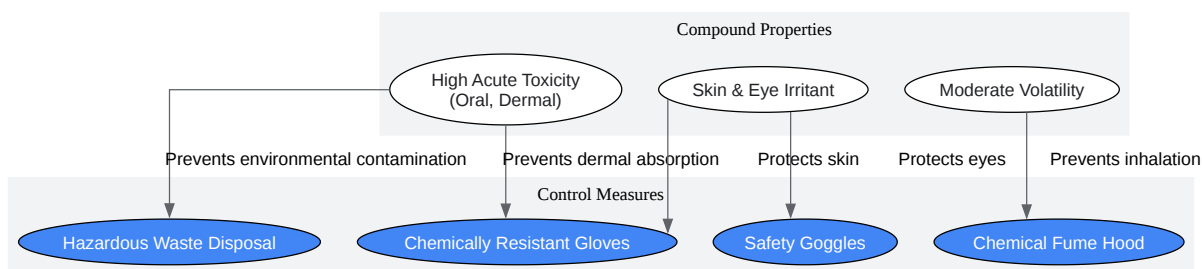
Endpoint	Observation	Source
Acute Oral Toxicity	Moderately toxic to mammals if ingested. LD50 (oral, rat): 153 mg/kg.	[8][9]
Acute Dermal Toxicity	Toxic if absorbed through the skin.	[10]
Acute Inhalation Toxicity	Harmful if inhaled.	[10]
Skin Irritation	Causes skin irritation.	[10][11]
Eye Irritation	Causes serious eye irritation.	[10][11]
Sensitization	May cause an allergic skin reaction.	[11]
Chronic Toxicity	High alert for chronic toxicity in mammals.	[9][12]
Ecotoxicity	Highly toxic to birds and moderately toxic to most aquatic life.	[9]

Experimental Workflow and Safe Handling Protocols

The following section details a typical experimental workflow for using **Butocarboxim-d3** in a research setting, emphasizing the integration of safety protocols at each step.

Experimental Design and Risk Assessment

Prior to any experimental work, a thorough risk assessment must be conducted. This involves reviewing the toxicological data of Butocarboxim and establishing engineering controls, personal protective equipment (PPE) requirements, and emergency procedures.



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Caption: Relationship between Butocarboxim's properties and required safety controls.

Conclusion

Butocarboxim-d3 is an invaluable tool for researchers in the fields of drug development, toxicology, and environmental science. While its non-radioactive nature simplifies handling compared to radiolabeled analogues, its inherent toxicity, identical to that of Butocarboxim, necessitates a rigorous and well-documented safety protocol. By understanding the compound's properties, implementing appropriate engineering and administrative controls, and being prepared for emergencies, researchers can safely and effectively utilize **Butocarboxim-d3** to advance their scientific inquiries.

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